Technical Monograph: 4-Ethyl-3-octanol

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Compound of Interest

Compound Name:	*4-Ethyl-3-octanol*
CAS No.:	*19781-26-1*
Cat. No.:	*B011612*

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Molecular Architecture, Synthetic Protocols, and Analytical Profiling

Executive Summary & Chemical Identity

4-Ethyl-3-octanol (CAS: 19781-26-1) is a branched-chain fatty alcohol of significant interest in two distinct fields: flavor chemistry (as a volatile constituent in fermented matrices like wine) and chemical ecology (as a structural analog to coleopteran aggregation pheromones such as ferrugineol).[1]

Unlike linear fatty alcohols, the steric bulk introduced by the ethyl group at the C4 position creates a unique hydrophobic profile and stereochemical complexity.[1] This guide provides a validated roadmap for its synthesis, stereochemical resolution, and analytical identification.

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Property	Specification
IUPAC Name	4-Ethyloctan-3-ol
Molecular Formula	$C_{10}H_{22}O$
Molecular Weight	158.28 g/mol
Chiral Centers	C3 and C4 (4 Stereoisomers)
Boiling Point	~215–220°C (Predicted)
LogP	~3.6 (Lipophilic)

Molecular Architecture & Stereochemistry

The biological and olfactory activity of **4-ethyl-3-octanol** is governed by its stereochemistry.[1] The molecule possesses two chiral centers at C3 (bearing the hydroxyl group) and C4 (the branching point), resulting in four distinct stereoisomers:

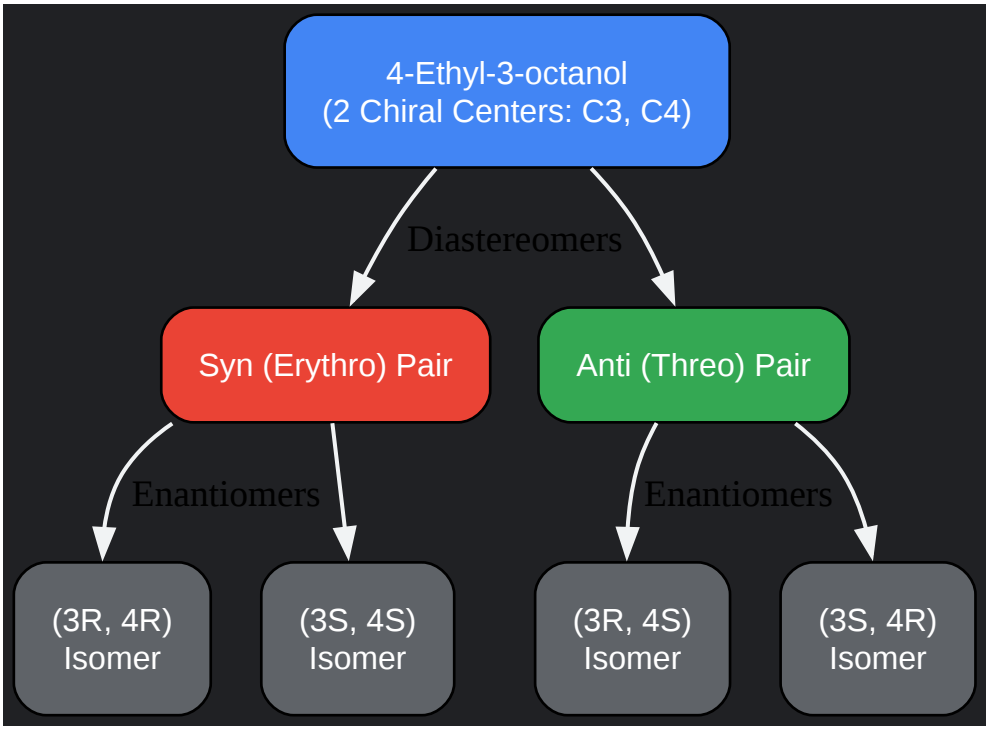
- (3R, 4R)
- (3S, 4S)
- (3R, 4S)
- (3S, 4R)

In biological systems, such as insect pheromone reception, specific stereoisomers often exhibit orders of magnitude higher bioactivity than their enantiomers or diastereomers.[1]

Stereochemical Relationship Diagram

The following diagram illustrates the relationship between the erythro (like-stereochemistry) and threo (unlike-stereochemistry) pairs.

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Figure 1: Stereochemical tree showing the divergence of syn/anti diastereomers and their respective enantiomeric pairs.

Synthetic Methodology: The Grignard Route

While various routes exist, the most robust protocol for generating the racemic mixture (often used as a GC-MS standard) is the Grignard addition of ethylmagnesium bromide to 2-ethylhexanal.[1]

Why this route?

- Precursor Availability: 2-Ethylhexanal is a high-volume industrial chemical (precursor to plasticizers), making it an inexpensive and readily available starting material.[1]
- Atom Economy: The reaction directly constructs the C3-C4 bond and installs the hydroxyl group in a single step.[1]

Experimental Protocol

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Safety Note: Grignard reagents are pyrophoric and moisture-sensitive.[1] All glassware must be flame-dried under an inert atmosphere (Argon/Nitrogen).[1]

Reagents:

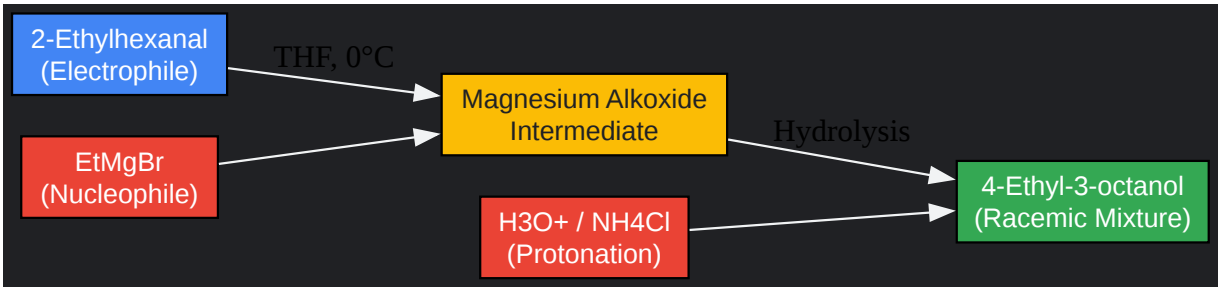
- 2-Ethylhexanal (1.0 eq)[1]
- Ethylmagnesium bromide (1.2 eq, 3.0 M in diethyl ether)[1]
- Tetrahydrofuran (THF), anhydrous[1]
- Saturated NH_4Cl solution (quenching)[1]

Step-by-Step Workflow:

- Preparation: Charge a flame-dried 3-neck round-bottom flask with anhydrous THF and 2-ethylhexanal. Cool the system to 0°C using an ice bath to control the exotherm.[1]
- Addition: Add the Ethylmagnesium bromide solution dropwise via a pressure-equalizing addition funnel over 30 minutes. Mechanism: The nucleophilic ethyl group attacks the carbonyl carbon of the aldehyde.[1]
- Reaction: Allow the mixture to warm to room temperature and stir for 3 hours. Monitor via TLC (Hexane:EtOAc 8:2) for the disappearance of the aldehyde spot.[1]
- Quenching: Cool the mixture back to 0°C. Slowly add saturated NH_4Cl. Caution: Vigorous gas evolution (ethane) will occur.[1]
- Workup: Extract the aqueous layer 3x with diethyl ether. Combine organic layers, wash with brine, and dry over anhydrous $MgSO_4$.[1]
- Purification: Concentrate in vacuo. Purify the crude oil via flash column chromatography (Silica gel, 0-10% EtOAc in Hexane gradient) to yield **4-ethyl-3-octanol** as a colorless oil.

Reaction Pathway Diagram[1]

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Figure 2: Synthetic pathway via Grignard addition. The nucleophilic attack establishes the C3-C4 bond.[1]

Analytical Characterization (Validation)

To validate the structure, researchers must rely on Mass Spectrometry (fragmentation patterns) and NMR spectroscopy.[1]

Gas Chromatography-Mass Spectrometry (GC-MS)

In electron ionization (EI) mass spectrometry, **4-ethyl-3-octanol** exhibits a characteristic fragmentation pattern driven by alpha-cleavage adjacent to the hydroxyl group.[1]

- Molecular Ion (M+): m/z 158 (Often weak or absent due to rapid dehydration).[1]
- Dehydration Peak (M-18): m/z 140.[1]
- Alpha-Cleavage A: Cleavage of the ethyl group at C3 -> Loss of C2H5 (29) -> Peak at m/z 129.[1]
- Alpha-Cleavage B (Dominant): Cleavage of the C3-C4 bond.[1] This separates the large alkyl tail from the carbinol center.[1]
  - Fragment: CH(OH)-CH2-CH3 (Propanol cation radical) -> m/z 59.[1]
  - Note: The m/z 59 peak is often the base peak for secondary alcohols with an ethyl group attached to the carbinol carbon.[1]

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Nuclear Magnetic Resonance (NMR)

Predicted shifts in $CDCl_3$:

Nucleus	Shift (δ ppm)	Multiplicity	Assignment
^1H	3.50 - 3.60	Multiplet	H-3 (Carbinol proton). [1] Diagnostic for 2° alcohol.[1][2]
^1H	1.40 - 1.60	Multiplet	H-4 (Methine at branching point).[1]
^1H	0.85 - 0.95	Triplet (overlapping)	Terminal Methyls (C1, C8, and ethyl branch). [1]
^{13}C	~73.0	Singlet	C-3 (Carbinol carbon). [1]
^{13}C	~42.0	Singlet	C-4 (Branching carbon).[1]

Biological & Industrial Context

While often confused with Ferrugineol (4-methyl-5-nonanol), the aggregation pheromone of the Red Palm Weevil (Rhynchophorus ferrugineus), **4-ethyl-3-octanol** serves as a critical structural analog in pheromone receptor studies.[1]

- Structure-Activity Relationships (SAR): By testing **4-ethyl-3-octanol** against weevil antennae (Electroantennography - EAG), researchers can determine the specificity of the pheromone receptor.[1] The shift of the methyl branch (in Ferrugineol) to an ethyl branch (in this molecule) typically reduces binding affinity, helping map the receptor's hydrophobic pocket volume.[1]

- Wine Volatiles: **4-Ethyl-3-octanol** has been identified as a trace volatile in certain wine varietals, contributing to the "earthy" or "green" notes of the bouquet.[1]

References

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- Hallett, R. H., et al. (1995).[1] Aggregation pheromone of the coconut rhinoceros beetle, Oryctes rhinoceros (L.) (Coleoptera: Scarabaeidae).[1][3] Journal of Chemical Ecology.[1] (Context: Discusses structurally similar branched alcohols in weevils).
- PubChem. (n.d.).[1] **4-Ethyl-3-octanol** Compound Summary. National Library of Medicine.[1] [4] [1]
- Welke, J. E., et al. (2014).[1] Characterization of Volatile Compounds in Wines. MDPI Molecules.[1] (Context: Identification of **4-ethyl-3-octanol** in wine matrices).
- Oehlschlager, A. C., et al. (1996).[1] Chirality and field activity of rhynchophorol, the aggregation pheromone of the American palm weevil.[1] (Context: Comparative stereochemistry of branched pheromones).[1]

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Sources

- 1. 4-Ethyl-3-octanol | C10H22O | CID 140600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. mdpi-res.com [mdpi-res.com]
- 3. researchgate.net [researchgate.net]
- 4. (4S,5S)-4-Methylnonan-5-ol | C10H22O | CID 7567987 - PubChem [pubchem.ncbi.nlm.nih.gov]
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